

Applications of Xanthoness from *Garcinia nigrolineata* in Oncology Research

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Compound of Interest

Compound Name: *Nigrolineaxanthone V*

Cat. No.: B041114

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A focus on **Nigrolineaxanthone V** and related compounds

Introduction

Nigrolineaxanthone V, a member of the xanthone family of organic compounds, has garnered attention in oncology research for its potential as an antineoplastic agent. Xanthoness, in general, are a class of heterocyclic compounds that have demonstrated a wide range of pharmacological activities, including anti-tumor effects.^[1] This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals interested in the applications of **Nigrolineaxanthone V** and related xanthoness derived from the plant *Garcinia nigrolineata* in cancer research. While specific data for **Nigrolineaxanthone V** is limited in publicly available literature, this document will draw upon research on other cytotoxic xanthoness isolated from *Garcinia nigrolineata* to provide a comprehensive overview of their potential applications and methodologies for their study.

Data Presentation

The cytotoxic activity of various xanthoness isolated from *Garcinia nigrolineata* has been evaluated against several human cancer cell lines. The following table summarizes the 50% inhibitory concentration (IC50) values, providing a quantitative measure of their potency.

Compound	Cancer Cell Line	IC50 (μM)	Reference
Compound 10	Colon Cancer (SW480)	4.3 ± 0.1	
Compound 2	Leukemic Cancer (K562)	4.4 ± 0.3	
Nigrolineaxanthone AA (1)	-	-	
Compound 11	-	-	
Compound 12	-	25.8 ± 0.2 (α-glucosidase inhibitory)	
Compound 16	-	124.8 ± 0.7 (α-amylase inhibitory)	
Compound 17	-	44.4 ± 1.1 (glycation inhibition)	

Note: The specific identities of compounds 2, 10, 11, 12, 16, and 17, beyond being xanthenes from *Garcinia nigrolineata*, are as detailed in the cited source. Further investigation into the original publication is recommended for their full chemical names and structures.

Mechanism of Action

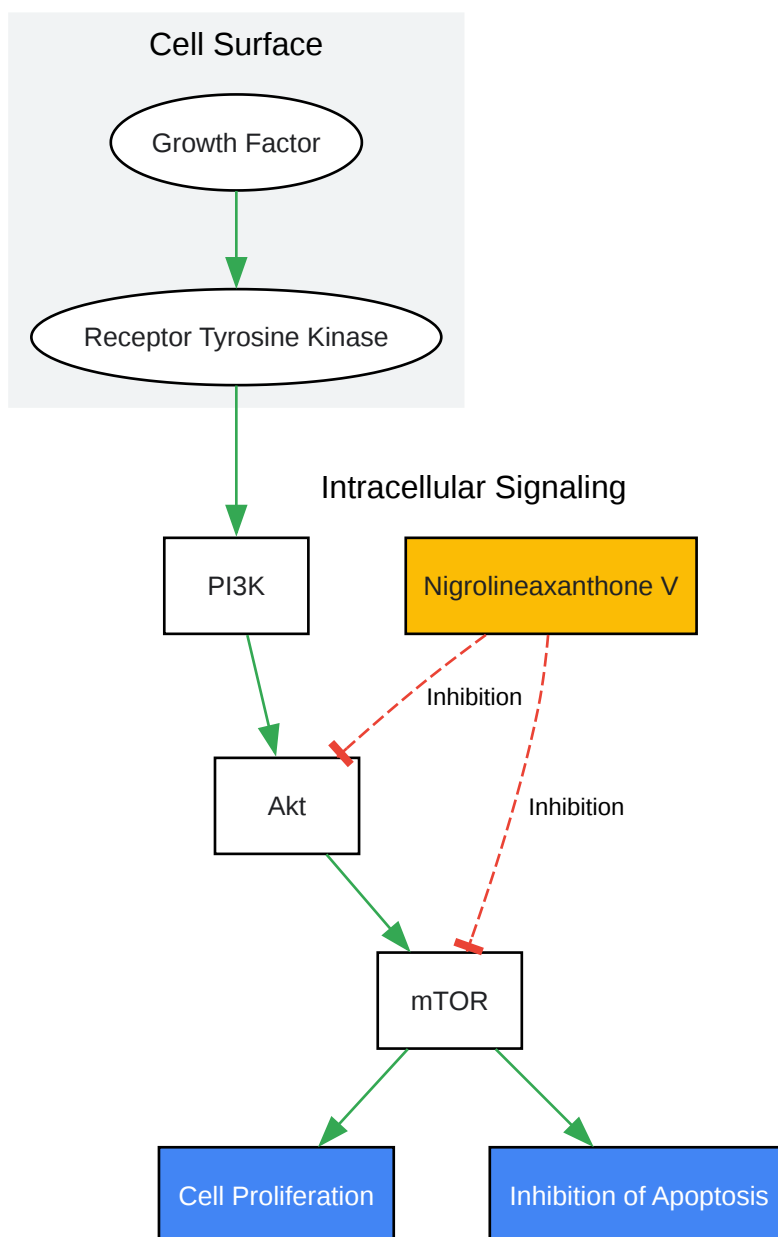
Xanthone derivatives exert their anticancer effects through various mechanisms. These include the induction of apoptosis (programmed cell death) through the activation of caspase proteins, the inhibition of protein kinases that are crucial for cancer cell proliferation, and the modulation of signaling pathways involved in cell growth and survival.

A common mechanism for many natural compounds, including xanthenes, is the induction of apoptosis. This can be triggered through intrinsic or extrinsic pathways, often involving the regulation of pro-apoptotic and anti-apoptotic proteins.

Signaling Pathways

While the specific signaling pathways targeted by **Nigrolineaxanthone V** are not yet fully elucidated, research on other xanthones suggests potential involvement of key cancer-related pathways. A representative diagram of a common signaling pathway often implicated in cancer and targeted by natural compounds is presented below.

Generalised Xanthone-Modulated Signaling Pathway in Cancer



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Caption: A diagram illustrating a potential mechanism of action where **Nigrolineaxanthone V** inhibits the PI3K/Akt/mTOR signaling pathway, a critical regulator of cell proliferation and survival in cancer.

Experimental Protocols

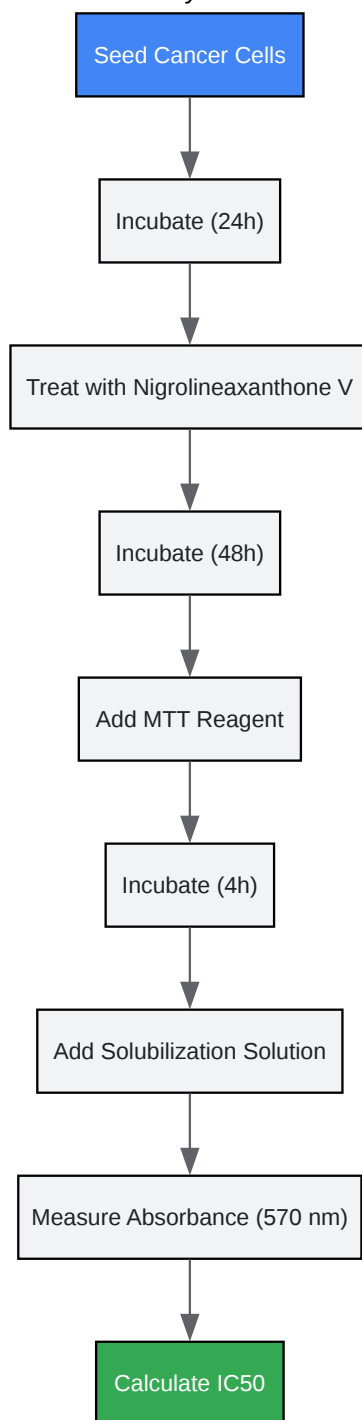
The following are detailed protocols for key experiments to assess the anticancer effects of **Nigrolineaxanthone V**.

Cell Viability Assay (MTT Assay)

This assay is used to determine the cytotoxic effects of a compound on cancer cells.

Workflow Diagram:

MTT Assay Workflow

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References

- 1. drkarlanderson.com [drkarlanderson.com]
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